

Physical and chemical properties of Bis(hydroxymethyl)urea

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An In-depth Technical Guide to the Physical and Chemical Properties of **Bis(hydroxymethyl)urea**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(hydroxymethyl)urea, also known as dimethylolurea (DMU), is an organic compound with significant applications in industrial chemistry and potential uses in pharmaceutical sciences. It is a key intermediate in the production of urea-formaldehyde resins and has been studied for its role as a corrosion inhibitor and as a building block for biologically active molecules.[1][2] This document provides a comprehensive overview of the core physical and chemical properties of **Bis(hydroxymethyl)urea**, detailed experimental protocols for its characterization, and visual representations of its structure and related experimental workflows.

Chemical Structure and Identifiers

Bis(hydroxymethyl)urea is the product of the reaction between one molecule of urea and two molecules of formaldehyde.[2] The hydroxymethyl groups are attached to the nitrogen atoms of the urea molecule.

Caption: Chemical Structure of N,N'-Bis(hydroxymethyl)urea.

Table 1: Chemical Identifiers



Identifier	Value	Reference
IUPAC Name	N,N'- Bis(hydroxymethyl)urea	[2]
Synonyms	1,3-Bis(hydroxymethyl)urea, Dimethylolurea, DMU	[1][3]
CAS Number	140-95-4	[2][4]
Molecular Formula	C3H8N2O3	[2][5]

| InChi Key| QUBQYFYWUJJAAK-UHFFFAOYSA-N |[4] |

Physical Properties

Bis(hydroxymethyl)urea is a white crystalline solid at room temperature.[1][2] Its physical characteristics are largely dictated by the presence of multiple polar functional groups, which facilitate strong intermolecular hydrogen bonding.

Table 2: Summary of Physical Properties

Property	Value	Reference
Molecular Weight	120.11 g/mol	[2][5]
Appearance	White crystalline powder or solid	[1][2]
Melting Point	125-126 °C (may decompose)	[2][6]
Solubility	Highly soluble in water; solubility in organic solvents varies with polarity.	[1][2]

| Density | 1.556 g/cm³ |[1] |

Solubility Profile



The high solubility of **Bis(hydroxymethyl)urea** in water is attributed to its two hydroxymethyl groups and the urea backbone, which can readily form hydrogen bonds with water molecules. [1] Its solubility in organic solvents is variable and depends on the polarity of the solvent.[1] Generally, it is more soluble in polar organic solvents. The solubility of the compound also tends to increase with rising temperature.[1] The presence of impurities or significant shifts in pH can also affect its solubility characteristics.[1]

Chemical Properties and Reactivity

Bis(hydroxymethyl)urea exhibits versatile reactivity, primarily due to its hydroxymethyl groups.[1]

- Formation of Urea-Formaldehyde Resins: It is a crucial intermediate in the acid-promoted polycondensation reaction that forms urea-formaldehyde (UF) resins, which are widely used as adhesives and coatings.[2][7]
- Formation of Derivatives: The compound is known for its reactivity in forming various urea derivatives, making it a useful synthon in chemical synthesis.[1]
- Corrosion Inhibition: Studies have shown that Bis(hydroxymethyl)urea can effectively
 inhibit the corrosion of steel in acidic solutions, such as hydrochloric acid.[2]
- Incompatibilities: It is incompatible with strong oxidizing agents and should be stored separately.[8]

Applications in Research and Drug Development

While its primary use is industrial, **Bis(hydroxymethyl)urea** holds promise in other scientific fields.

- Pharmaceutical Formulations: The compound has been investigated for potential applications in pharmaceutical formulations.[1]
- Biologically Active Molecules: It serves as a versatile building block for the synthesis of various biologically active molecules.[1] The urea functional group is a key component in many modern drugs due to its ability to form stable hydrogen bonds with biological targets.[9]



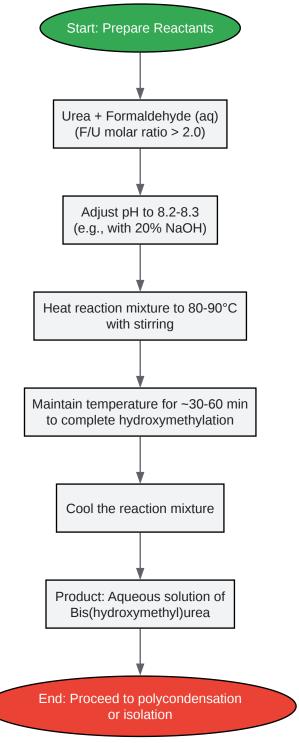
• Polymer Science: In materials science, it is used as a monomer to create specialized polymers with enhanced properties for coatings and adhesives.[1]

Experimental Protocols Synthesis of Bis(hydroxymethyl)urea

Bis(hydroxymethyl)urea is synthesized through the hydroxymethylation of urea with formaldehyde.



Workflow for Synthesis of Bis(hydroxymethyl)urea



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Caption: Generalized workflow for the synthesis of **Bis(hydroxymethyl)urea**.



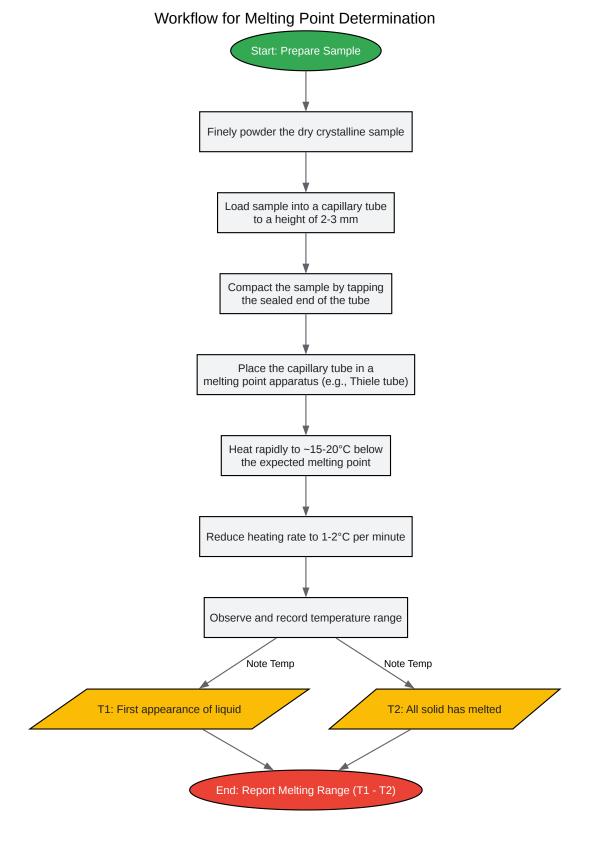
Methodology:

- Preparation: An aqueous solution of formaldehyde (e.g., 45%) is placed in a stirred reactor.
 [7]
- pH Adjustment: The pH of the formaldehyde solution is adjusted to a weakly alkaline condition (pH 8.2-8.3) using a base like a 20% NaOH solution.[7]
- Reaction Initiation: Urea is added to the reactor, typically in portions, with a formaldehyde-to-urea (F/U) molar ratio of approximately 2.1:1.[7][10]
- Heating: The reaction mixture is heated to a temperature of 80-90°C and maintained for a period of 30 to 60 minutes to allow for the completion of the hydroxymethylation reaction.[7]
 [10]
- Completion: The resulting product is an aqueous solution of mono- and bis(hydroxymethyl)urea, which can be used directly for subsequent polycondensation reactions or subjected to purification processes.[7]

Determination of Melting Point

The melting point is a crucial parameter for assessing the purity of the compound.





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Caption: Standard workflow for determining the melting point of a solid compound.



Methodology:

- Sample Preparation: A small amount of dry **Bis(hydroxymethyl)urea** is finely powdered using a mortar and pestle to ensure uniform heating.[11][12]
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample.
 The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end. This process is repeated until a packed column of 2-3 mm height is achieved.
 [13]
- Apparatus Setup: The loaded capillary tube is placed in a melting point apparatus (such as a
 Thiele tube with paraffin oil or a digital DigiMelt apparatus) alongside a calibrated
 thermometer.[11][14]
- Heating: The apparatus is heated rapidly until the temperature is about 15-20°C below the
 expected melting point. The heating rate is then reduced significantly to about 1-2°C per
 minute.[13][15]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the range.[15] A pure compound should exhibit a sharp melting range of 1-2°C.[15]

Qualitative Solubility Analysis

Methodology:

- Preparation: Place approximately 25 mg of Bis(hydroxymethyl)urea into a small, clean test tube.[16]
- Solvent Addition: Add 0.75 mL of the desired solvent (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH) in small portions.[16]
- Mixing: After each addition, shake the test tube vigorously for 10-20 seconds.[17]
- Observation: Observe whether the solid dissolves completely (soluble), partially (partially soluble), or not at all (insoluble).[18]



Classification: The results help classify the compound based on its polarity and the presence
of acidic or basic functional groups. For instance, solubility in water indicates polarity, while
solubility in 5% NaOH could suggest an acidic character, although Bis(hydroxymethyl)urea
is not strongly acidic.[1]

Spectroscopic Data

Spectroscopic analysis is essential for structural confirmation.

- Nuclear Magnetic Resonance (¹H NMR): The ¹H NMR spectrum of
 Bis(hydroxymethyl)urea, typically run in a solvent like DMSO-d₆, provides information about the chemical environment of the hydrogen atoms.[19]
- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the compound.[4]
- Infrared Spectroscopy (IR): The IR spectrum would show characteristic absorption bands for N-H stretching (around 3200-3600 cm⁻¹), C=O (carbonyl) stretching (around 1700 cm⁻¹), and C-N stretching vibrations, similar to urea.[20]

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